

Application Notes and Protocols for Isatin-Based Fluorescent Probes in Bioimaging

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of **isatin**-based fluorescent probes in bioimaging. **Isatin** and its derivatives form a versatile scaffold for the development of "turn-on" or "turn-off" fluorescent probes for a variety of analytes, including metal ions, enzymes, and biologically relevant small molecules. Their applications are pivotal in understanding cellular processes and in the development of diagnostic tools.

Detection of Metal Ions

Isatin-based probes have been effectively designed for the detection of various metal ions. These probes often utilize a chelation-enhanced fluorescence mechanism.

Quantitative Data for Metal Ion Probes

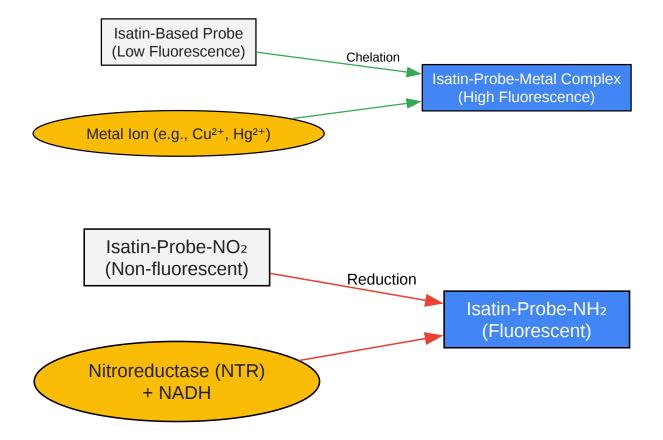


Probe Name	Target Ion	Detection Limit	Emission Shift (nm)	Solvent System	Reference
Isatin Derivative (1)	Hg²+	0.95 x 10 ⁻⁹ M	~90 (bathochromi c)	Aqueous	[1]
Isatin Derivative (1)	Cu ²⁺	1.5 x 10 ⁻⁹ M	~90 (bathochromi c)	Aqueous	[1]
Isatin-based Spiro Compounds	Cu ²⁺	-	Quenching	Ethanol	[2]
N-methyl isatin nanoparticles	Cd ²⁺	-	Enhancement	Aqueous	[3]

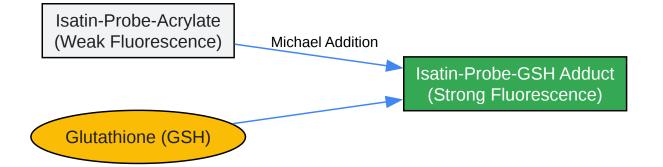
Signaling Pathway for Metal Ion Detection

The following diagram illustrates a general mechanism for a "turn-on" **isatin**-based probe upon binding to a metal ion.

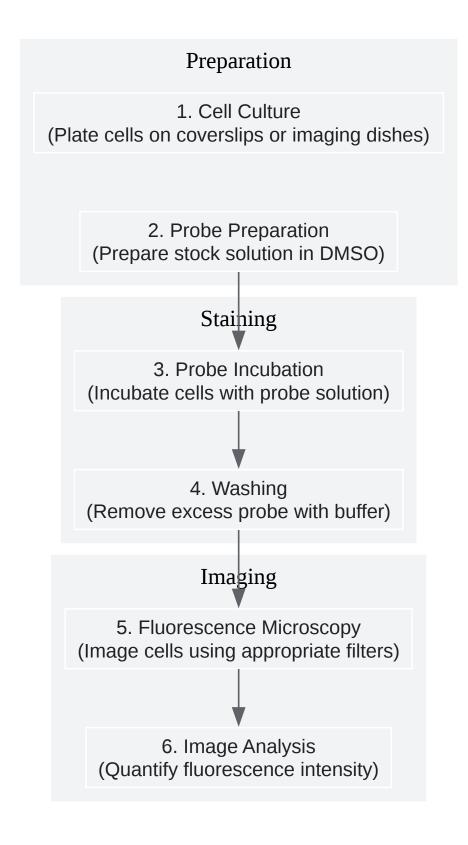












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